

TRC051384 solubility and stability in DMSO

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Compound of Interest		
Compound Name:	TRC051384	
Cat. No.:	B15583636	Get Quote

TRC051384 Technical Support Center

This technical support guide provides essential information on the solubility and stability of **TRC051384** in Dimethyl Sulfoxide (DMSO). It is intended for researchers, scientists, and drug development professionals to ensure accurate and reproducible experimental results.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended solvent for preparing a stock solution of **TRC051384**?

A1: The recommended solvent for preparing a stock solution of **TRC051384** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).[1][2] Due to DMSO's hygroscopic nature, it is crucial to use a fresh, unopened container to ensure maximum solubility.[1]

Q2: I'm seeing precipitation in my TRC051384 stock solution. What should I do?

A2: Precipitation can occur for several reasons:

- Incorrect Solvent: Ensure you are using high-purity, anhydrous DMSO. Water absorbed by DMSO can significantly decrease the solubility of the compound.[1]
- Low Temperature: If the stock solution has been stored at a low temperature, some of the compound may have precipitated out. Gentle warming and/or sonication can help redissolve the compound.[1]



• Exceeded Solubility Limit: Verify that the concentration of your stock solution does not exceed the known solubility limits (see Table 1).

Q3: How should I store my TRC051384 stock solution in DMSO?

A3: For optimal stability, aliquot the DMSO stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[3][4][5] Store these aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[1]

Q4: Can I store the **TRC051384** solution in my aqueous experimental buffer?

A4: It is not recommended to store **TRC051384** in aqueous solutions for extended periods. For cell-based assays, dilute the DMSO stock solution into your culture medium immediately before use. Ensure the final concentration of DMSO is low (typically <0.5%) to avoid cellular toxicity.[4]

Q5: My experimental results are inconsistent. Could the stability of TRC051384 be the issue?

A5: Inconsistent results can be due to compound degradation. To minimize this:

- Avoid Freeze-Thaw Cycles: Aliquot your stock solution to prevent degradation from repeated temperature changes.[3][4][5]
- Use Fresh Dilutions: Prepare working solutions from your DMSO stock immediately before each experiment.[5]
- Check Storage Conditions: Ensure the stock solution has been stored at the recommended temperature and for the appropriate duration (see Table 2).

Quantitative Data Summary

Table 1: Solubility of TRC051384 in DMSO

Parameter	Value	Source
Solubility	≥ 100 mg/mL (214.80 mM)	MedchemExpress.com
Solubility	50 mg/mL	Cayman Chemical
Solubility	> 10 mM	Bioquote



Table 2: Stability of TRC051384 in DMSO Solution

Storage Temperature	Recommended Storage Duration	Source
-20°C	1 year	MedchemExpress.com
-80°C	2 years	MedchemExpress.com

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of TRC051384 in DMSO

Materials:

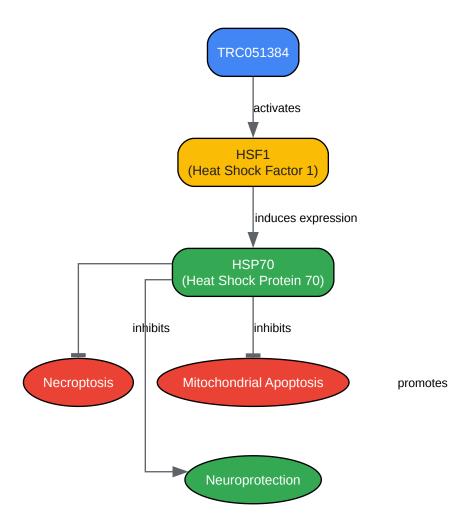
- TRC051384 powder (Molecular Weight: 465.54 g/mol)[1]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Procedure:

- Calculate the required mass of TRC051384: To prepare 1 mL of a 10 mM stock solution, you will need 4.655 mg of TRC051384.
- Weigh the compound: Carefully weigh the calculated amount of TRC051384 powder and place it into a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the TRC051384 powder.
- Dissolve the compound: Vortex the tube until the compound is completely dissolved. If necessary, gentle warming or brief sonication can be used to aid dissolution.[1]
- Storage: Aliquot the stock solution into single-use volumes and store at -20°C or -80°C.

Visualizations

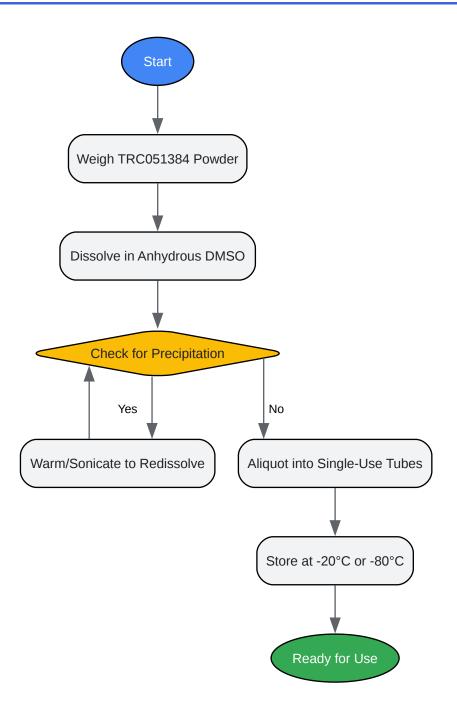




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Caption: Mechanism of action of TRC051384.





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Caption: Workflow for preparing **TRC051384** stock solution.

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